

# D-Mannose-13C-3 chemical structure and properties

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## Compound of Interest

Compound Name: D-Mannose-13C-3

Cat. No.: B12408652

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## D-Mannose-<sup>13</sup>C: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of D-Mannose-<sup>13</sup>C-3, a stable isotope-labeled monosaccharide crucial for metabolic research. This document details its chemical structure and properties, outlines experimental protocols for its use, and visualizes its role in key metabolic pathways.

## Chemical Structure and Properties

D-Mannose-<sup>13</sup>C-3 is an isotopologue of D-Mannose where the carbon atom at the third position (C-3) is replaced by its heavy isotope, <sup>13</sup>C. This non-radioactive label allows for the tracing of mannose metabolism in biological systems using techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Chemical Structure:

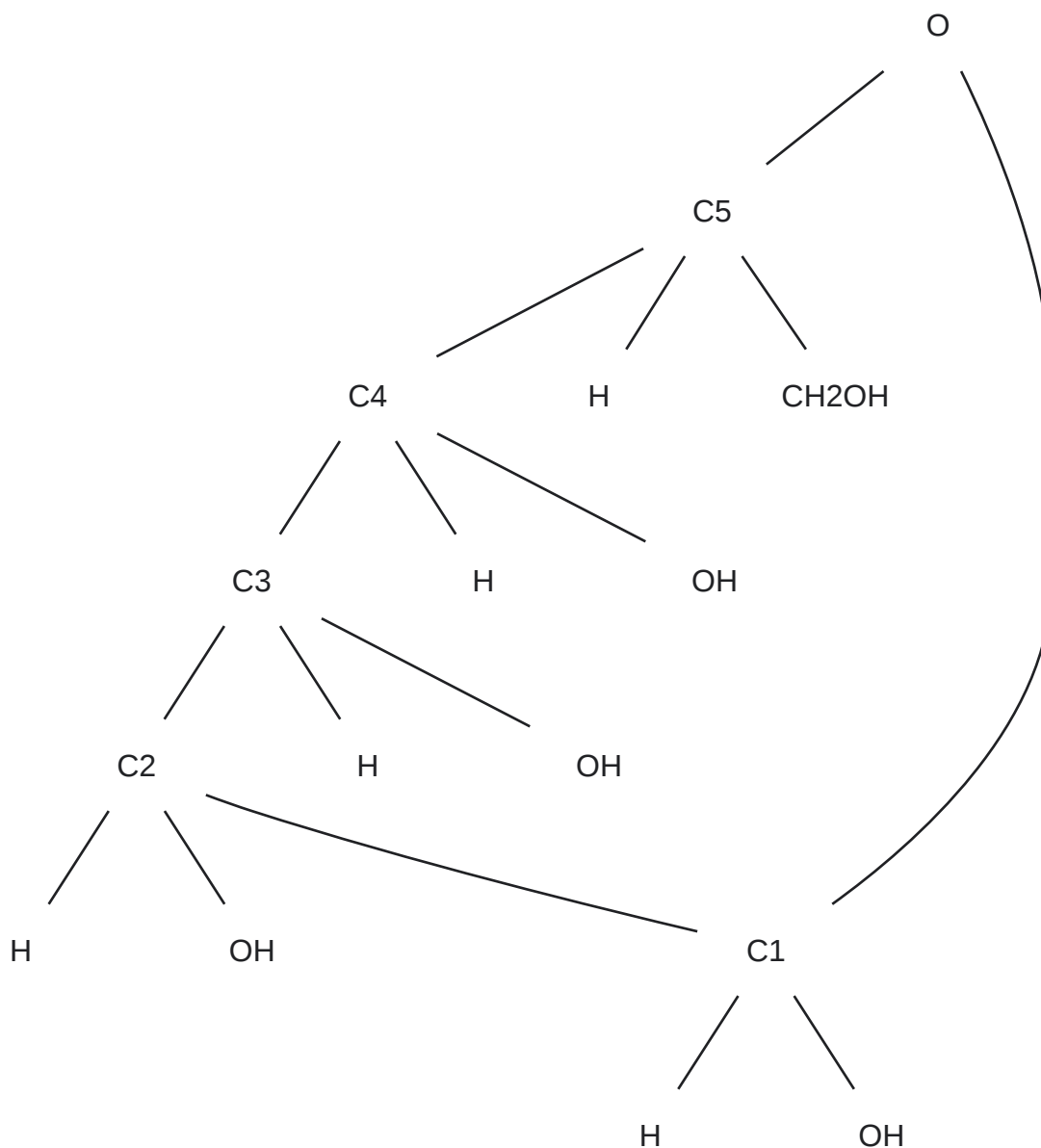
The chemical structure of D-Mannose-<sup>13</sup>C-3 is identical to that of D-Mannose, with the exception of the isotopic substitution at the C-3 position.

- IUPAC Name: (2R,3S,4S,5S,6R)-6-(hydroxymethyl)tetrahydro-2H-pyran-2,3,4,5-tetrol-<sup>13</sup>C<sub>3</sub>

- Molecular Formula:  $C_5^{13}CH_{12}O_6$
- InChI Key: GZCGUPFRVQAUEE-KVTDHHQDSA-N

Below is a representation of the chemical structure of the pyranose form of D-Mannose, with the C-3 position indicated. In D-Mannose- $^{13}C$ -3, this specific carbon atom is  $^{13}C$ .

Haworth Projection of  $\alpha$ -D-Mannopyranose



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## $\alpha$ -D-Mannopyranose Structure

### Physicochemical Properties:

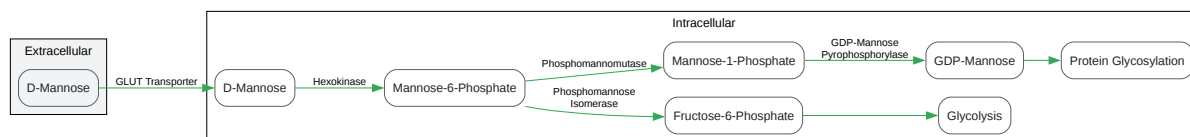
The following table summarizes the key physicochemical properties of D-Mannose- $^{13}\text{C}$ -3. Data for unlabeled D-Mannose is provided for comparison.

Property	D-Mannose- $^{13}\text{C}$ -3	D-Mannose (unlabeled)
Molecular Weight	181.15 g/mol [1][2][3]	180.16 g/mol
CAS Number	101615-89-8[2]	3458-28-4
Appearance	White to off-white solid	White crystalline powder
Melting Point	133-140 °C	132-140 °C
Solubility	Soluble in water	Soluble in water
Isotopic Purity	Typically $\geq 99\%$ $^{13}\text{C}$	Not applicable
Chemical Purity	Typically $\geq 98\%$ [1][2]	$\geq 99\%$

## Metabolic Pathways

D-Mannose plays a significant role in several metabolic pathways, most notably in glycolysis and protein glycosylation. D-Mannose- $^{13}\text{C}$ -3 is an invaluable tracer for elucidating the flux through these pathways.

Upon entering the cell, D-Mannose is phosphorylated to mannose-6-phosphate by hexokinase. From there, it can either be isomerized to fructose-6-phosphate to enter the glycolytic pathway or be converted to mannose-1-phosphate, a precursor for the synthesis of nucleotide sugars used in glycosylation.



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## D-Mannose Metabolic Pathway

# Experimental Protocols

The use of D-Mannose-<sup>13</sup>C-3 in metabolic studies requires specific experimental protocols for its introduction into the biological system and subsequent analysis. The following are generalized methodologies that can be adapted for specific research questions.

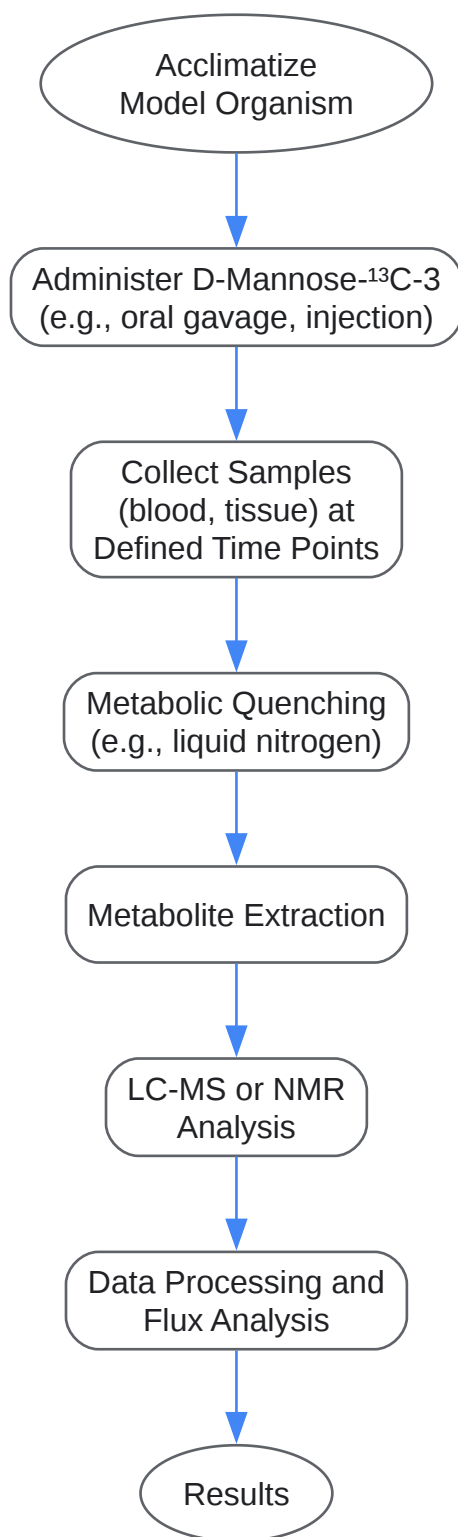
## Synthesis of D-Mannose-<sup>13</sup>C-3 (Generalized)

The chemical synthesis of specifically labeled monosaccharides is a complex process. A common strategy involves starting with a precursor molecule that allows for the introduction of the <sup>13</sup>C label at the desired position.

- **Starting Material:** A common starting point is a protected D-arabinose derivative.
- **Cyanohydrin Formation:** Reaction of the arabinose derivative with K<sup>13</sup>CN introduces the <sup>13</sup>C label at the C1 position of the resulting cyanohydrin.
- **Reduction and Epimerization:** The nitrile group is then reduced to an aldehyde, and subsequent steps are taken to control the stereochemistry at the C2 position to yield the desired mannose configuration.
- **Purification:** The final product is purified using chromatographic techniques such as HPLC to ensure high chemical and isotopic purity.

## In Vivo Metabolic Tracer Study Protocol

This protocol outlines a general workflow for an in vivo study using D-Mannose-<sup>13</sup>C-3 to trace its metabolic fate in a model organism.



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## In Vivo Tracer Experimental Workflow

### Methodology:

- **Animal Acclimatization:** House the model organisms (e.g., mice) in a controlled environment and provide a standard diet for a set period to ensure metabolic homeostasis.
- **Tracer Administration:** Administer a defined dose of D-Mannose- $^{13}\text{C}$ -3. The route of administration (e.g., oral gavage, intravenous injection) will depend on the specific research question.
- **Sample Collection:** At predetermined time points, collect biological samples such as blood, urine, and specific tissues.
- **Metabolic Quenching:** Immediately quench metabolic activity in the collected samples to prevent further enzymatic reactions. This is often achieved by flash-freezing in liquid nitrogen.
- **Metabolite Extraction:** Extract metabolites from the quenched samples using appropriate solvent systems (e.g., methanol/water/chloroform).
- **Analytical Measurement:** Analyze the extracted metabolites using mass spectrometry (e.g., LC-MS) or NMR spectroscopy to identify and quantify the  $^{13}\text{C}$ -labeled metabolites.
- **Data Analysis:** Process the analytical data to determine the isotopic enrichment in various metabolites and calculate metabolic fluxes through the relevant pathways.

## Analytical Methods

### Nuclear Magnetic Resonance (NMR) Spectroscopy:

$^{13}\text{C}$  NMR is a powerful non-destructive technique for determining the position of the  $^{13}\text{C}$  label within a molecule.

- **Sample Preparation:** Dissolve a known amount of the D-Mannose- $^{13}\text{C}$ -3 sample in a suitable deuterated solvent (e.g.,  $\text{D}_2\text{O}$ ).

- **Data Acquisition:** Acquire a  $^{13}\text{C}$  NMR spectrum on a high-field NMR spectrometer. Proton decoupling is typically used to simplify the spectrum.
- **Spectral Analysis:** The chemical shift of the  $^{13}\text{C}$ -enriched carbon will confirm its position in the mannose structure. The integration of the signal can be used to determine isotopic purity.

#### Mass Spectrometry (MS):

Coupled with a separation technique like liquid chromatography (LC-MS), mass spectrometry is used to identify and quantify  $^{13}\text{C}$ -labeled metabolites in complex biological samples.

- **Sample Preparation:** Extract metabolites from biological samples as described in the in vivo protocol.
- **Chromatographic Separation:** Separate the metabolites using an appropriate LC method.
- **Mass Analysis:** The mass spectrometer will detect the mass-to-charge ratio ( $m/z$ ) of the metabolites. The presence of  $^{13}\text{C}$  will result in a mass shift of +1 for each incorporated  $^{13}\text{C}$  atom, allowing for the differentiation between labeled and unlabeled species.
- **Quantification:** By comparing the peak areas of the labeled and unlabeled forms of a metabolite, the degree of isotopic enrichment can be accurately determined.

## Applications in Research

D-Mannose- $^{13}\text{C}$ -3 is a critical tool for:

- **Metabolic Flux Analysis:** Quantifying the rate of metabolic reactions in various pathways.
- **Glycobiology Research:** Studying the synthesis and turnover of glycoproteins and other glycoconjugates.
- **Drug Development:** Investigating the effects of therapeutic agents on mannose metabolism.
- **Disease Research:** Understanding the role of altered mannose metabolism in diseases such as cancer and congenital disorders of glycosylation.

This guide provides a foundational understanding of D-Mannose-<sup>13</sup>C-3 for researchers. The detailed information on its properties and experimental use will aid in the design and execution of robust metabolic studies.

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## References

- 1. D-Mannose (1-<sup>13</sup>C, 99%) - Cambridge Isotope Laboratories, CLM-358-0.5 [isotope.com]
- 2. D-Mannose (3-<sup>13</sup>C, 99%) - Cambridge Isotope Laboratories, CLM-9064-PK [isotope.com]
- 3. D-Mannose-13C | C<sub>6</sub>H<sub>12</sub>O<sub>6</sub> | CID 56846519 - PubChem [pubchem.ncbi.nlm.nih.gov]
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